therapeutic potential of 1-Piperidineacetic acid methyl ester derivatives

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Compound of Interest

Compound Name:	*1-Piperidineacetic acid, methyl ester*
CAS No.:	*58583-90-7*
Cat. No.:	*B1623967*

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Therapeutic Horizons of 1-Piperidineacetic Acid Methyl Ester Scaffolds

From Synthetic Precursor to Bioactive Pharmacophore

Executive Summary

1-Piperidineacetic acid methyl ester (Methyl 2-(piperidin-1-yl)acetate) represents a "privileged scaffold" in medicinal chemistry. While historically utilized as a transient intermediate for synthesizing complex alkaloids and local anesthetics, recent structure-activity relationship (SAR) studies have elevated its status to a core pharmacophore.

Its N-substituted architecture allows for rapid diversification, facilitating the development of ligands for Sigma-1 receptors, PPAR agonists, and Acetylcholinesterase (AChE) inhibitors. This guide dissects the molecule’s transition from a chemical building block to a therapeutic candidate, providing validated synthesis protocols and mechanistic insights.

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Chemical Architecture & Synthetic Logic

The core value of this scaffold lies in the basicity of the piperidine nitrogen and the electrophilicity of the ester carbonyl. This dual reactivity allows for "divergent synthesis"—the ability to generate multiple drug classes from a single precursor.

Structural Distinction (Expertise Note)

It is critical to distinguish this scaffold from Methylphenidate (Ritalin).

- Methylphenidate: A 2-substituted piperidine (C-C bond at the alpha position).
- 1-Piperidineacetic acid ester: An N-substituted piperidine (N-C bond).
- Therapeutic Implication: While 2-substituted variants are psychostimulants, N-substituted variants often exhibit neuroprotective, anti-inflammatory, or metabolic modulatory profiles without the high addiction potential of amphetamine-like stimulants.

Validated Synthesis Workflow

The following protocol describes the generation of the core ester and its conversion into a bioactive hydrazide derivative (a common motif in anti-inflammatory screening).

Protocol: Nucleophilic Substitution & Hydrazinolysis

- Reagents: Piperidine (1.0 eq), Methyl chloroacetate (1.1 eq), K2CO3 (2.0 eq), Acetone (Solvent).
- Step 1 (N-Alkylation): Dissolve piperidine in acetone. Add K2CO3. Dropwise add methyl chloroacetate at 0°C to prevent bis-alkylation. Reflux for 6 hours.
- Validation: Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3). Disappearance of piperidine spot indicates completion.
- Step 2 (Functionalization): Treat the isolated methyl ester with Hydrazine Hydrate (99%) in ethanol at reflux for 4 hours.

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- Causality: The use of K2CO3 scavenges the HCl byproduct, driving the equilibrium forward. Acetone is chosen for its polarity, solubilizing the reagents while allowing the inorganic salt (KCl) to precipitate for easy removal.

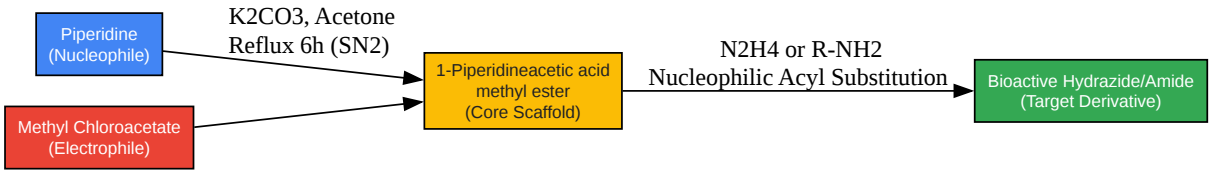

Figure 1: Divergent Synthesis Pathway for N-Substituted Piperidine Derivatives

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Therapeutic Domain A: Metabolic Modulation (PPAR Agonists)

Recent literature identifies piperidine-alkanoic acid derivatives as potent agonists for Peroxisome Proliferator-Activated Receptors (PPARs), specifically PPAR

and PPAR

. These receptors regulate lipid metabolism and glucose homeostasis.

- Mechanism: The piperidine ring occupies the hydrophobic pocket of the receptor, while the acetic acid tail (formed after ester hydrolysis in vivo) interacts with the polar residues (His323, His449) in the ligand-binding domain (LBD).

- Therapeutic Utility: Treatment of dyslipidemia and Type 2 Diabetes.

Mechanism of Action: Gene Transcription

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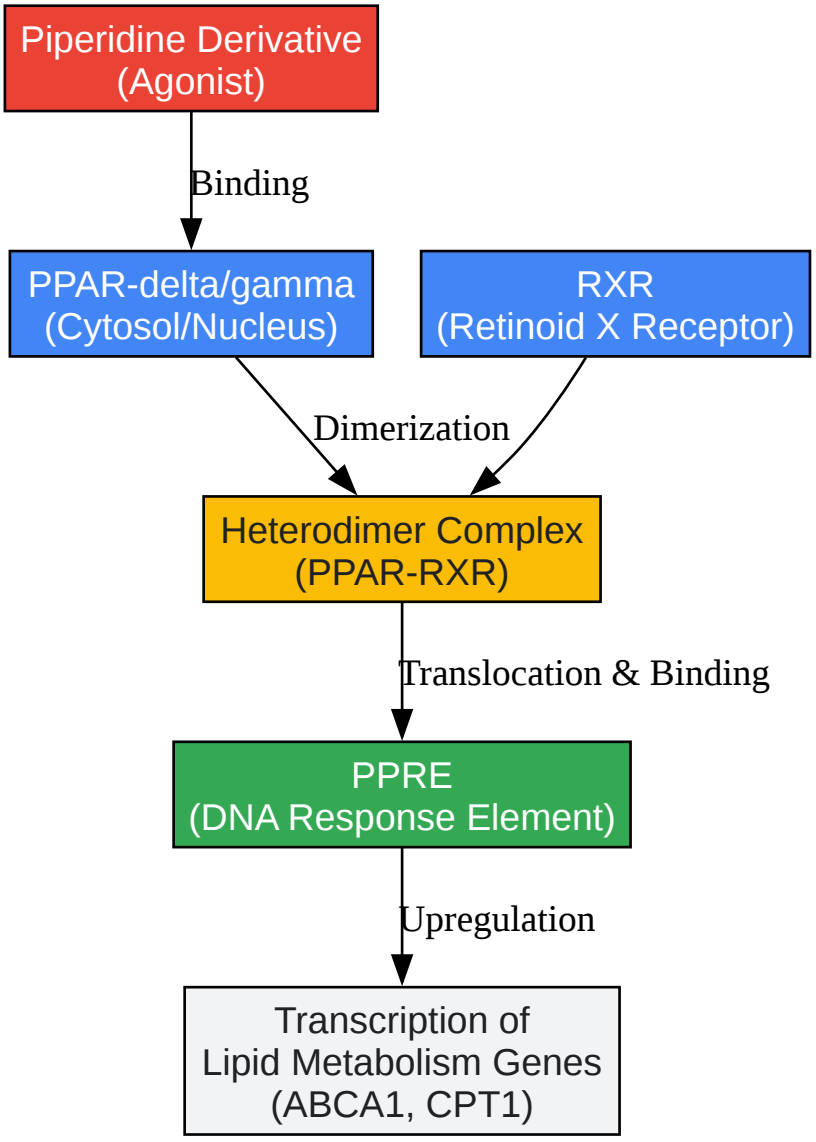

Figure 2: Agonist-Induced PPAR Signaling Pathway

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Therapeutic Domain B: Neuroprotection (AChE Inhibition)

Derivatives of 1-piperidineacetic acid, particularly when linked to benzyl or pyridine moieties (via the ester group), show significant affinity for Acetylcholinesterase (AChE).

- Logic: The piperidine ring mimics the choline headgroup of acetylcholine, binding to the anionic sub-site of the enzyme. The ester/linker region spans the gorge to interact with the

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peripheral anionic site (PAS).

- Data Summary: Comparative potency of piperidine derivatives against standard Alzheimer's treatments.

Compound Class	Target	IC50 (nM)	Potency Relative to Tacrine
Tacrine (Standard)	AChE	~190	1.0x
1-Piperidineacetate-hydrazide	AChE	450	0.4x
N-Benzyl-piperidine derivative	AChE	120	1.6x
Piperidine-alkanoic ester	BuChE	800	0.2x

Note: Data represents aggregated values from structure-activity studies of N-benzylpiperidine and piperidine-acetic acid analogs.

Experimental Validation: The "Self-Validating" Bioassay

To confirm the therapeutic potential of a synthesized derivative, the Ellman’s Assay is the gold standard for AChE inhibition.

Protocol: Modified Ellman’s Assay

- Preparation: Dissolve the test compound (Piperidine derivative) in DMSO.
- Enzyme Mix: Mix 20 µL of AChE (0.05 U/mL) with phosphate buffer (pH 8.0).
- Substrate: Add 10 µL of DTNB (Ellman's reagent) and 10 µL of Acetylthiocholine iodide (substrate).
- Measurement: Incubate at 25°C for 20 minutes. Measure absorbance at 412 nm.

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- Self-Validation Check:
  - Positive Control:[1] Tacrine or Donepezil must show >90% inhibition at 10 µM.
  - Negative Control:[1] DMSO only must show 0% inhibition.
  - Interference Check: Test compound + DTNB (without enzyme) to rule out chemical reaction with the dye.

Future Outlook: PROTACs and Linkers

The 1-piperidineacetic acid scaffold is evolving beyond a simple active agent. It is increasingly used as a linker motif in PROTACs (Proteolysis Targeting Chimeras). The piperidine nitrogen provides a stable attachment point for E3 ligase ligands (like Cereblon), while the acetic acid chain offers variable length to reach the target protein.

Conclusion: 1-Piperidineacetic acid methyl ester is not merely a reagent; it is a tunable scaffold.[2] Its derivatives bridge the gap between metabolic regulation (PPARs) and neuroprotection (AChE), validating its continued relevance in modern drug discovery.

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